

# Application Note: Quantitation of Prucalopride in Rat Plasma by UHPLC-MS/MS

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## Compound of Interest

Compound Name: Prucalopride-13C,d3

Cat. No.: B15143441

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This application note details a robust, sensitive, and selective method for the quantitative determination of prucalopride in rat plasma using Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry (UHPLC-MS/MS). The described method is well-suited for pharmacokinetic studies in preclinical research.

The protocol employs a simple and rapid protein precipitation technique for sample preparation, ensuring high recovery and minimal matrix effects.[1][2] Chromatographic separation is achieved on a C18 reversed-phase column with a gradient elution, providing excellent peak shape and resolution.[1][3][4] Detection is performed using a triple quadrupole mass spectrometer in the positive electrospray ionization (ESI+) mode, operating under Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.[1][3][4] Carbamazepine is utilized as the internal standard (IS) to ensure accuracy and precision.[1][3][4]

The method is validated over a linear range of 0.1–100 ng/mL in rat plasma, with a lower limit of quantitation (LLOQ) of 0.1 ng/mL.[1][3][4] The validation results demonstrate excellent linearity ( $r > 0.996$ ), intra- and inter-day precision ( $\leq 7.8\%$ ), and accuracy (ranging from -3.0% to 8.5%).[3][4] This validated UHPLC-MS/MS method is successfully applied for the pharmacokinetic evaluation of prucalopride in rats following oral administration.[3][4]

## Experimental Protocols

## Materials and Reagents

- Prucalopride reference standard
- Carbamazepine (Internal Standard)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Rat plasma (with anticoagulant, e.g., K2-EDTA)

## Preparation of Stock and Working Solutions

- Prucalopride Stock Solution (1 mg/mL): Accurately weigh and dissolve prucalopride in methanol to obtain a final concentration of 1 mg/mL.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve carbamazepine in methanol to obtain a final concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the prucalopride stock solution with a 50:50 mixture of acetonitrile and water to create calibration standards and quality control (QC) samples. Prepare a working solution of the internal standard (e.g., 50 ng/mL) in acetonitrile.

## Sample Preparation (Protein Precipitation)

- Aliquot 100  $\mu$ L of rat plasma into a microcentrifuge tube.
- Add 300  $\mu$ L of acetonitrile containing the internal standard (carbamazepine).[2]
- Vortex the mixture for 3 minutes to precipitate proteins.
- Centrifuge the samples at 13,000 rpm for 10 minutes.[2]
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen or in a vacuum centrifugal concentrator.[2]
- Reconstitute the dried residue in 100  $\mu$ L of the initial mobile phase (e.g., 50% methanol or acetonitrile-water mixture).[2]

- Vortex for 1 minute and centrifuge at 13,000 rpm for 5 minutes.[2]
- Transfer the supernatant to an autosampler vial for UHPLC-MS/MS analysis.

## UHPLC-MS/MS Analysis

- UHPLC System: Waters ACQUITY UPLC® or equivalent[1][3][4]
- Mass Spectrometer: Waters Xevo TQD triple quadrupole mass spectrometer or equivalent[1][3][4]

### Chromatographic Conditions:

| Parameter          | Value                                                          |
|--------------------|----------------------------------------------------------------|
| Column             | Waters ACQUITY UPLC® HSS C18 (2.1 mm × 50 mm, 1.8 µm)[1][3][4] |
| Mobile Phase A     | Water with 0.1% Formic Acid[1][3][4]                           |
| Mobile Phase B     | Acetonitrile with 0.1% Formic Acid[1][3][4]                    |
| Flow Rate          | 0.2 mL/min[1][3][4]                                            |
| Injection Volume   | 5 µL[2]                                                        |
| Column Temperature | 40°C                                                           |

| Gradient Elution | A gradient program should be optimized to ensure separation from endogenous plasma components. |

### Mass Spectrometry Conditions:

| Parameter               | Value                                      |
|-------------------------|--------------------------------------------|
| Ionization Mode         | Electrospray Ionization (ESI), Positive[1] |
| Scan Type               | Multiple Reaction Monitoring (MRM)[3][4]   |
| Capillary Voltage       | 3.0 kV                                     |
| Source Temperature      | 150°C                                      |
| Desolvation Temperature | 450°C                                      |

| MRM Transitions | See Table 1 |

## Data Presentation

Table 1: MRM Transitions for Prucalopride and Internal Standard

| Compound     | Precursor Ion (m/z) | Product Ion (m/z) |
|--------------|---------------------|-------------------|
| Prucalopride | 367.99              | 195.89[1][3][4]   |

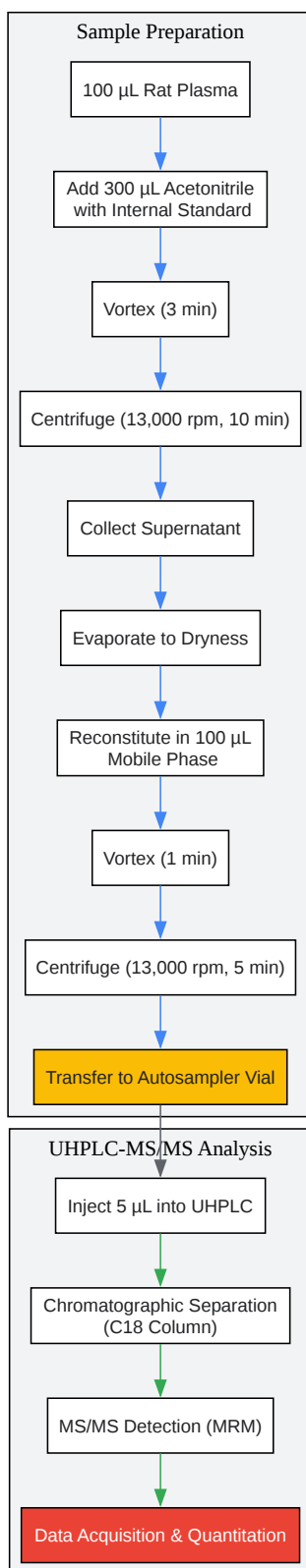
| Carbamazepine (IS) | 236.97 | 194.04[1][3][4] |

Table 2: Method Validation Summary

| Parameter                          | Result                                            |
|------------------------------------|---------------------------------------------------|
| Linearity Range                    | 0.1–100 ng/mL[1][3][4]                            |
| Correlation Coefficient (r)        | > 0.996[3][4]                                     |
| Lower Limit of Quantitation (LLOQ) | 0.1 ng/mL[1][3][4]                                |
| Intra-day Precision (%RSD)         | ≤ 7.8%[3][4]                                      |
| Inter-day Precision (%RSD)         | ≤ 7.8%[3][4]                                      |
| Accuracy (%RE)                     | -3.0% to 8.5%[3][4]                               |
| Extraction Recovery                | 90.0–110.0% for prucalopride; ~99.6% for IS[3][4] |

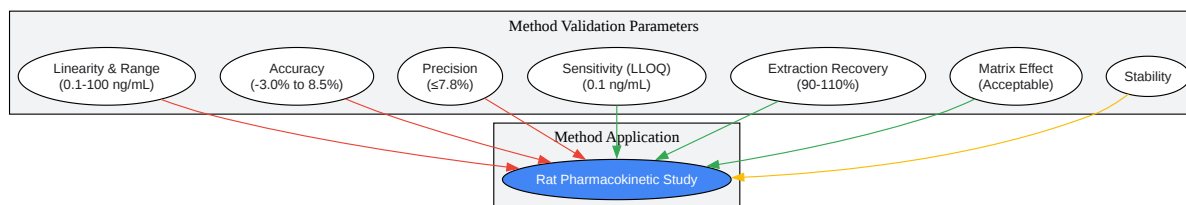
| Matrix Effect | Acceptable[3][4] |

## Visualizations



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Caption: Workflow for Prucalopride Quantitation in Rat Plasma.



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Caption: Relationship between Method Validation and Application.

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